

# Solubility of dichlofenthion in organic solvents and water.

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## Compound of Interest

Compound Name: *Dichlofenthion*

Cat. No.: *B1670456*

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## Solubility Profile of Dichlofenthion: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **dichlofenthion** in water and various organic solvents. It is designed to be a valuable resource for professionals working in research, chemical analysis, and formulation development. The document details available solubility data, outlines standard experimental protocols for solubility determination, and illustrates key concepts through diagrams.

### Introduction to Dichlofenthion

**Dichlofenthion**, with the IUPAC name O-(2,4-Dichlorophenyl) O,O-diethyl phosphorothioate, is an organophosphate compound.<sup>[1]</sup> It is characterized as a colorless to pale yellow liquid.<sup>[1]</sup> Understanding its solubility is crucial for a variety of applications, including environmental fate assessment, formulation of commercial products, and toxicological studies. **Dichlofenthion** is known to be lipophilic, a characteristic that influences its solubility in organic media.<sup>[1]</sup>

### Solubility of Dichlofenthion

The solubility of a compound is a fundamental physicochemical property that dictates its behavior in different environments. For **dichlofenthion**, there is a notable difference between its solubility in aqueous and organic media.

## Quantitative Solubility Data

The following table summarizes the available quantitative and qualitative solubility data for **dichlofenthion**. It is important to note that while the water solubility is well-defined, quantitative data for organic solvents is not extensively available in public literature. The information provided is based on established chemical databases and encyclopedias.

Solvent	Temperature	Solubility	Data Type
Water	25 °C	0.245 mg/L	Quantitative
Acetone	Not Specified	Highly Soluble	Qualitative
Benzene	Not Specified	Soluble	Qualitative
Chloroform	Not Specified	Highly Soluble	Qualitative
Ethanol	Not Specified	Soluble	Qualitative
Ether	Not Specified	Soluble	Qualitative
Kerosene	Not Specified	Miscible	Qualitative
Most Organic Solvents	Not Specified	Miscible	Qualitative

Note: While some sources describe **dichlofenthion** as "slightly soluble" in chloroform and ethyl acetate, more authoritative sources like the PubChem database state it is "miscible with most organic solvents."<sup>[2]</sup> The latter is more consistent with its lipophilic nature. A prepared analytical standard solution of **dichlofenthion** in acetone at a concentration of 1000 µg/mL is commercially available, confirming its solubility to at least this extent in this solvent.<sup>[3]</sup>

## Factors Influencing Solubility and Stability

The solubility of a chemical can be influenced by several factors, including temperature and pH. For **dichlofenthion**, these factors also significantly impact its chemical stability, particularly in aqueous solutions.

- **pH:** **Dichlofenthion** is susceptible to hydrolysis, a process that can be accelerated in the presence of strong acids or bases. It is noted to be stable under normal conditions but

hydrolysis is more pronounced under strongly alkaline conditions. This degradation will affect the measured equilibrium solubility over time. One study noted a hydrolysis half-life of 48 hours in a 1:4 ethanol/water solution at pH 6.0 and a temperature of 70°C.

- Temperature: While specific data on the temperature-dependence of **dichlofenthion**'s solubility is not readily available, temperature is known to affect the rate of hydrolysis. The aforementioned study at 70°C indicates that elevated temperatures can significantly increase the degradation rate of **dichlofenthion** in aqueous solutions.

## Experimental Protocols for Solubility Determination

The determination of a compound's solubility is performed using standardized methodologies. The most widely accepted guidelines are provided by the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA).

The OECD Guideline 105 and EPA OPPTS 830.7840 are the primary methods for determining water solubility. These guidelines describe two main experimental approaches: the Column Elution Method and the Flask Method.

### Column Elution Method

This method is designed for substances with low water solubility (generally below 10 mg/L).

**Principle:** A porous inert carrier is coated with the test substance and packed into a microcolumn. Water is then passed through the column at a slow, controlled rate. The eluate contains a saturated solution of the test substance. The concentration of the substance in the eluate is measured over time until a plateau is reached, which represents the water solubility.

**Apparatus:**

- Microcolumn with a temperature-controlled jacket.
- Inert carrier material (e.g., glass beads, silica).
- A pump for delivering a constant, slow flow of water.
- An analytical instrument suitable for quantifying the test substance at low concentrations (e.g., HPLC, GC-MS).

**Procedure:**

- **Preparation of the Column:** An excess of the test substance is dissolved in a volatile solvent and coated onto the inert carrier material. The solvent is then completely evaporated. The coated carrier is packed into the microcolumn.
- **Elution:** Water is pumped through the column at a very slow flow rate to ensure that the contact time is sufficient for saturation to be reached.
- **Analysis:** Fractions of the eluate are collected at regular intervals. The concentration of the test substance in each fraction is determined using a suitable and validated analytical method.
- **Determination of Solubility:** The concentration of the substance in the eluate is plotted against time (or volume). The solubility is the mean of the concentrations of at least three consecutive fractions that are within  $\pm 30\%$  of their mean.

## Flask Method (Shake-Flask Method)

This method is suitable for substances with a water solubility of 10 mg/L or higher.

**Principle:** An excess amount of the test substance is added to a flask containing water. The flask is then agitated at a constant temperature for a sufficient period to allow for equilibrium to be reached between the dissolved and undissolved substance. The concentration of the substance in the resulting saturated solution is then determined.

**Apparatus:**

- Flasks with stoppers.
- A constant temperature water bath or shaker.
- A method for separating the solid phase from the solution (e.g., centrifugation, filtration).
- An analytical instrument for quantifying the test substance.

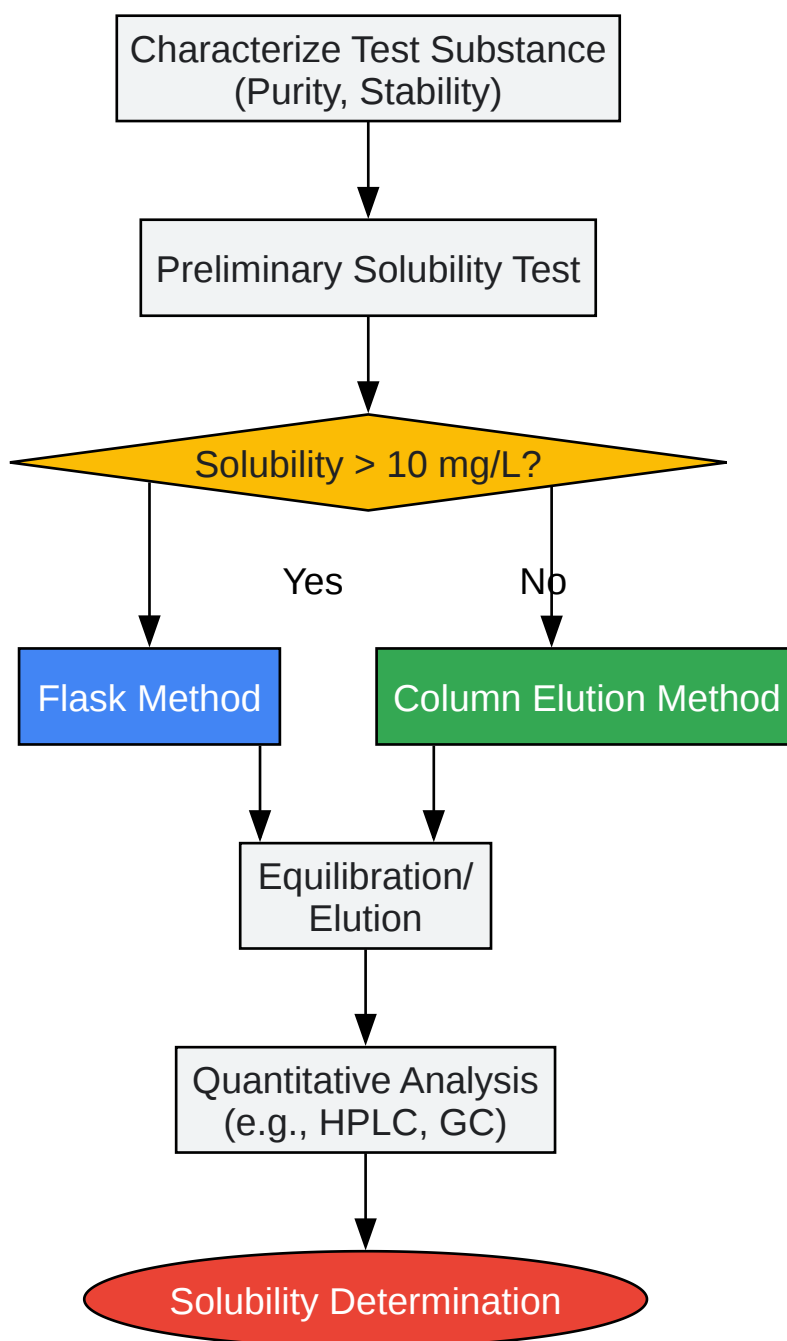
**Procedure:**

- **Equilibration:** An amount of the test substance in excess of its expected solubility is added to a known volume of water in a flask.
- **Agitation:** The flask is agitated in a constant temperature bath. The agitation should be vigorous enough to ensure good mixing but not so vigorous as to cause emulsification. A preliminary test is recommended to determine the time required to reach equilibrium. Typically, an initial agitation for 24 hours is followed by a 24-hour period of standing to allow for the separation of phases.
- **Phase Separation:** After equilibration, the mixture is allowed to stand to let the undissolved particles settle. Centrifugation at the same temperature is the preferred method for phase separation.
- **Analysis:** A sample of the clear supernatant is carefully taken and the concentration of the dissolved test substance is determined by a suitable analytical method.
- **Determination of Solubility:** At least three replicate flasks should be prepared. The solubility is reported as the mean of the results from these replicates.

## Visualizations

### General Workflow for Solubility Determination

The following diagram illustrates the logical workflow for determining the solubility of a substance according to standard guidelines.

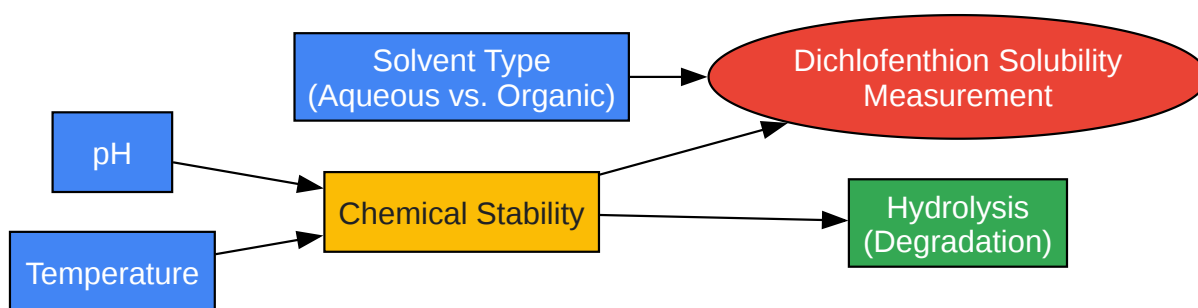


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General workflow for experimental solubility determination.

## Factors Influencing Dichlofenthion Solubility Measurement

This diagram shows the relationship between key factors that influence the measurement of **dichlofenthion**'s solubility, with a particular emphasis on its chemical stability.



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Factors affecting **dichlofenthion** solubility measurement.

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## References

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- To cite this document: BenchChem. [Solubility of dichlofenthion in organic solvents and water.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670456#solubility-of-dichlofenthion-in-organic-solvents-and-water]

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